

Personal protective equipment for handling Tert-butyl 2-hydroxyacetate

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Compound of Interest

Compound Name: *Tert-butyl 2-hydroxyacetate*

Cat. No.: *B1279748*

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Essential Safety and Handling Guide for Tert-butyl 2-hydroxyacetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Tert-butyl 2-hydroxyacetate** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

Tert-butyl 2-hydroxyacetate is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] It is imperative to use appropriate personal protective equipment to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Specifications
Eyes	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Hands	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. [1] [2] Nitrile or neoprene gloves are generally recommended. [2]
Body	Laboratory Coat	A standard laboratory coat should be worn to protect against splashes and spills. [2]
Respiratory	Fume Hood or Ventilated Enclosure	Use only in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors or mists. [1] [2]

Safe Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the integrity of **Tert-butyl 2-hydroxyacetate** and ensuring laboratory safety.

Table 2: Handling and Storage Procedures

Procedure	Guideline
Handling	Avoid contact with skin and eyes. [1] [2] Do not breathe mist, vapors, or spray. [1] [2] Wash hands thoroughly after handling. [1] [2]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. [1] [2] Store long-term at 2-8°C. [1] Keep away from heat, sparks, and flame.

Emergency Procedures and First Aid

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Table 3: First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. [1]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately. [1]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately. [1]
Ingestion	Immediately give a glass of water. First aid is not generally required. If in doubt, contact a Poisons Information Centre or a doctor.

Spill and Disposal Plan

Proper containment and disposal of **Tert-butyl 2-hydroxyacetate** are essential to prevent environmental contamination and ensure safety.

Operational Plan for Spills:

- Evacuate and Ventilate: Immediately evacuate the spill area and ensure adequate ventilation.
- Containment: For small spills, absorb the chemical with an inert material such as sand, silica gel, or vermiculite.[\[2\]](#)
- Collection: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with soap and water.

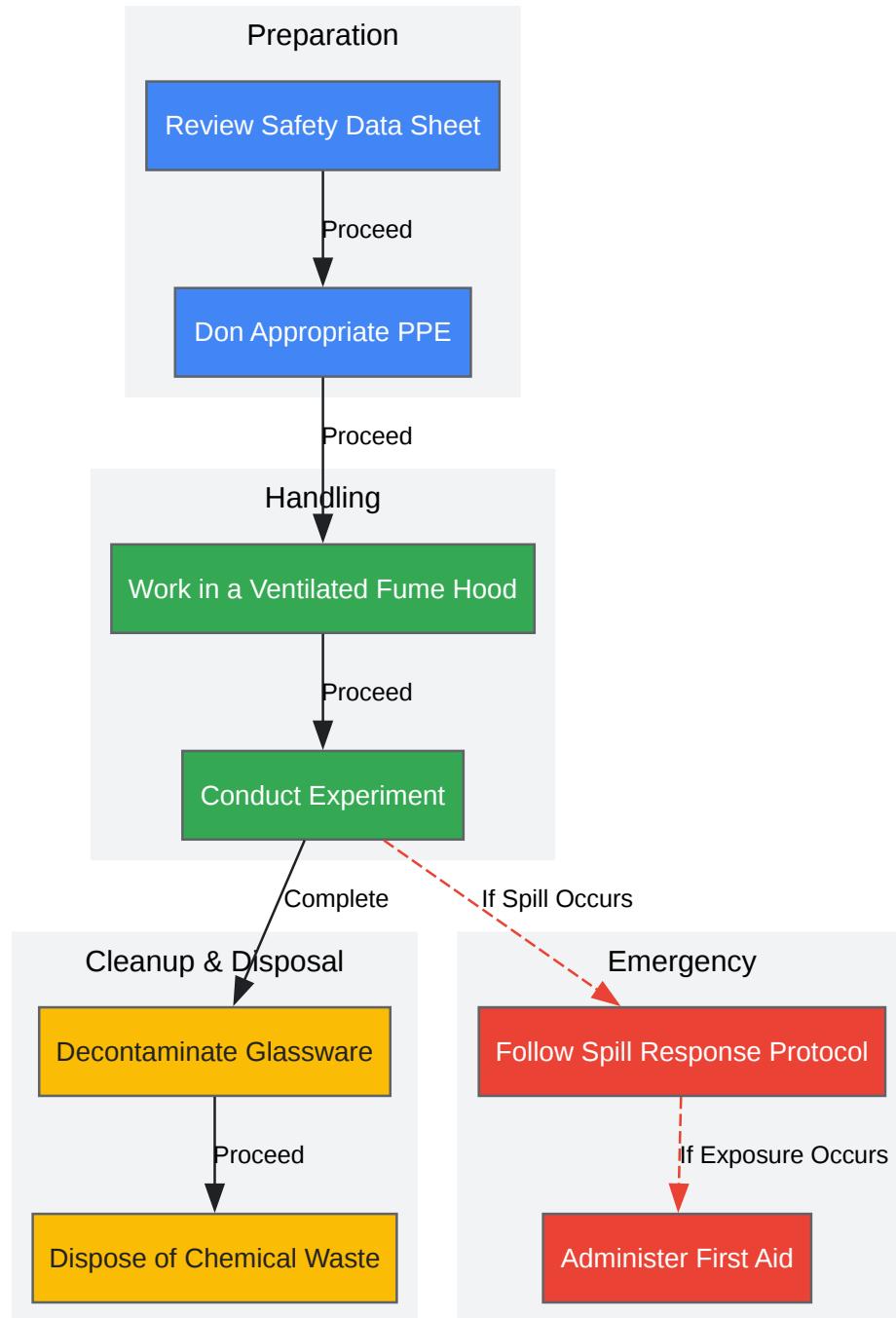
Disposal Plan:

- Dispose of the waste material in an approved waste disposal plant.[\[1\]](#)
- Consult local, state, and federal regulations for proper disposal procedures. Do not let the product enter drains, other waterways, or soil.[\[1\]](#)

Experimental Workflow Diagram

The following diagram outlines the standard workflow for safely handling **Tert-butyl 2-hydroxyacetate** from receipt to disposal.

Safe Handling Workflow for Tert-butyl 2-hydroxyacetate

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for **Tert-butyl 2-hydroxyacetate**.**

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